

CPTH6 hydrobromide solubility issues and solutions

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Compound of Interest

Compound Name: **CPTH6 hydrobromide**

Cat. No.: **B2468327**

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CPTH6 Hydrobromide Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **CPTH6 hydrobromide**.

Frequently Asked Questions (FAQs)

Q1: What is **CPTH6 hydrobromide** and what is its primary mechanism of action?

CPTH6 hydrobromide is a thiazole derivative that acts as a potent and specific inhibitor of histone acetyltransferases (HATs), particularly Gcn5 and pCAF.^{[1][2][3]} It does not significantly inhibit other HATs like p300 or CBP.^[3] By inhibiting these enzymes, CPTH6 leads to the hypoacetylation of histones (specifically H3 and H4) and other proteins like α -tubulin.^{[2][4]} This inhibition of acetylation can induce cell cycle arrest, apoptosis, and modulate autophagy in various cancer cell lines.^{[2][3][5]}

Q2: In which solvents is **CPTH6 hydrobromide** soluble?

CPTH6 hydrobromide is a crystalline solid that is soluble in several organic solvents but is sparingly soluble in aqueous buffers.^[6] For optimal results, it is recommended to first dissolve the compound in an organic solvent before diluting it with aqueous solutions.^[6]

Q3: What are the recommended storage conditions for **CPTH6 hydrobromide**?

For long-term stability, **CPTH6 hydrobromide** solid should be stored at -20°C, where it is stable for at least four years.^{[1][6]} Stock solutions prepared in organic solvents can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[5] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[5] Aqueous solutions of **CPTH6 hydrobromide** are not recommended for storage for more than one day.^[6]

Q4: I am observing precipitation when I dilute my DMSO stock solution with aqueous media. What should I do?

This is a common issue due to the low aqueous solubility of **CPTH6 hydrobromide**. Here are a few troubleshooting steps:

- Decrease the final aqueous concentration: The solubility in a 1:2 solution of DMSO:PBS (pH 7.2) is approximately 0.3 mg/mL.^{[1][6]} Ensure your final concentration in the aqueous buffer is below this limit.
- Increase the percentage of organic solvent: If your experimental conditions allow, a higher percentage of DMSO in the final solution can help maintain solubility.
- Prepare fresh dilutions: Due to the limited stability of **CPTH6 hydrobromide** in aqueous solutions, it is best to prepare fresh dilutions for each experiment.^[6]
- Sonication: Gentle sonication of the diluted solution in a water bath might help to redissolve small amounts of precipitate.

Solubility Data

Solvent	Solubility	Reference
DMSO	~25 mg/mL	[1] [6]
Dimethyl formamide (DMF)	~25 mg/mL	[1] [6]
Ethanol	~0.5 mg/mL	[1] [6]
1:2 DMSO:PBS (pH 7.2)	~0.3 mg/mL	[1] [6]

Experimental Protocols

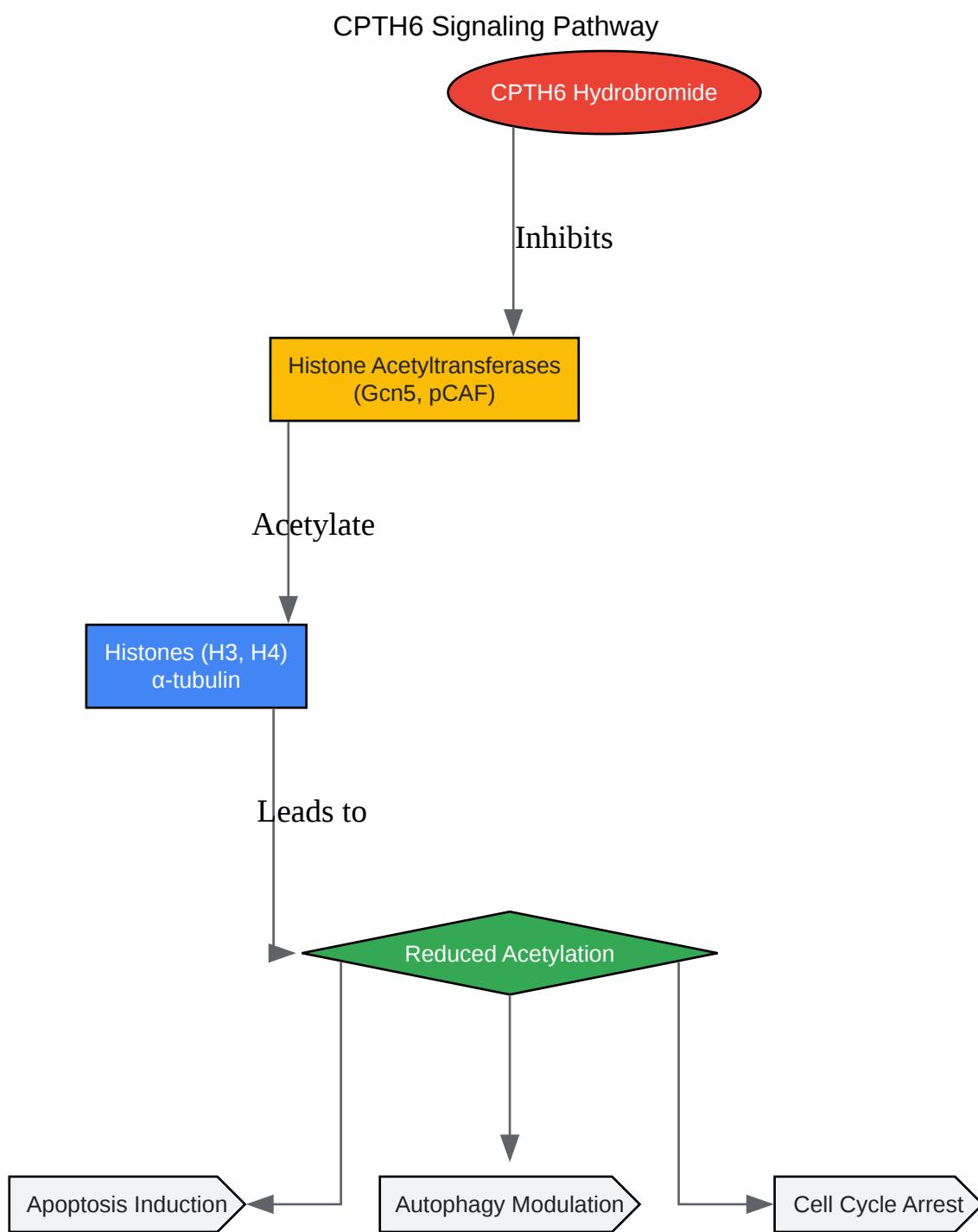
Protocol for Preparing a **CPTH6 Hydrobromide** Stock Solution

- Weighing the Compound: Carefully weigh the desired amount of **CPTH6 hydrobromide** powder in a sterile microcentrifuge tube.
- Adding the Solvent: Add the appropriate volume of high-purity, anhydrous DMSO to achieve the desired stock concentration (e.g., 25 mg/mL).
- Dissolving the Compound: Vortex the solution until the solid is completely dissolved. Gentle warming to 37°C can aid in dissolution, but avoid excessive heat.
- Inert Gas Purge: For optimal stability, purge the stock solution with an inert gas like nitrogen or argon to minimize oxidation.^[6]
- Storage: Aliquot the stock solution into smaller volumes in tightly sealed vials and store at -80°C for long-term use or -20°C for short-term use.

Protocol for Preparing Working Dilutions in Aqueous Media

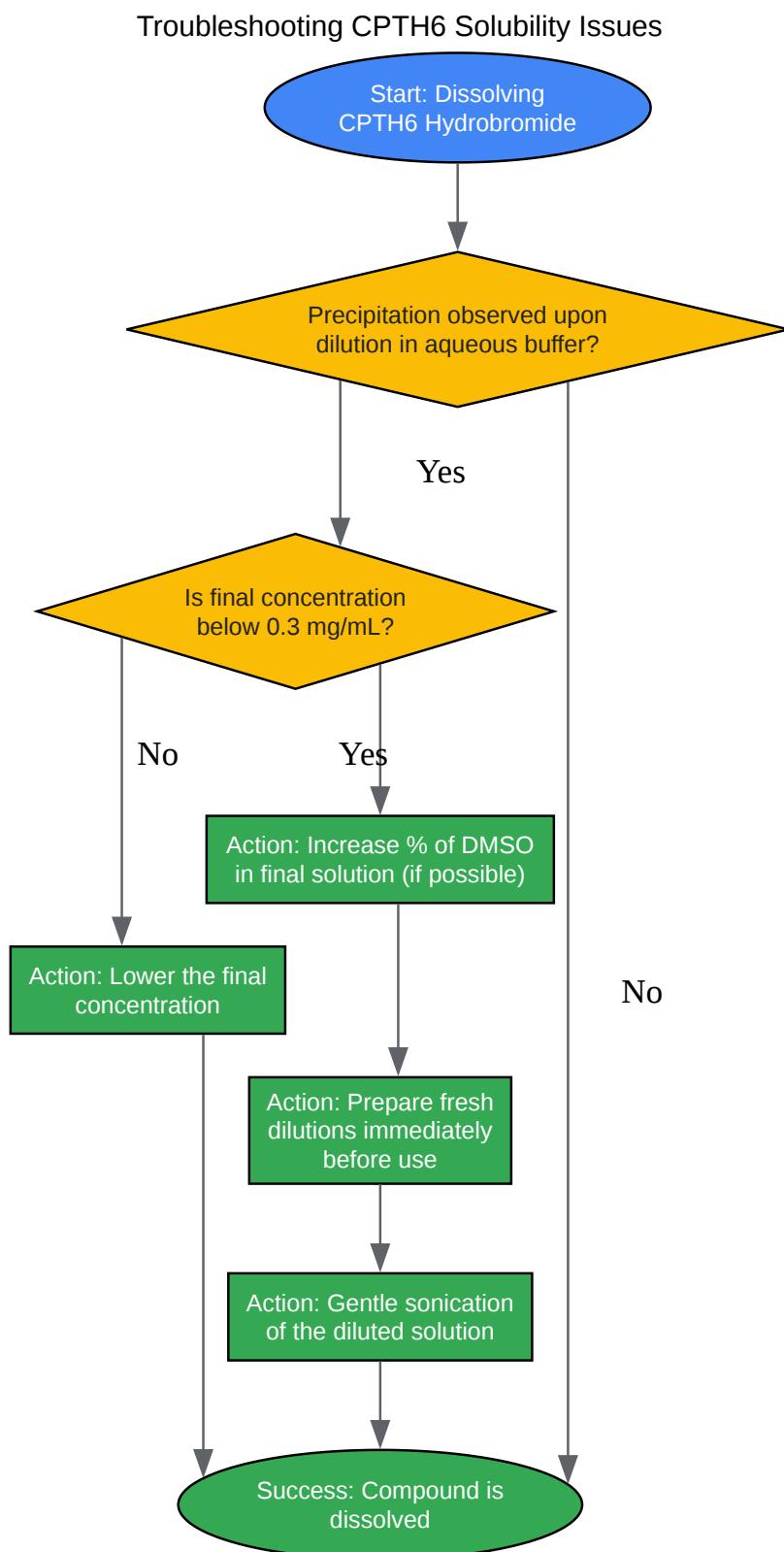
- Thaw Stock Solution: Thaw a single aliquot of the **CPTH6 hydrobromide** DMSO stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution with the desired aqueous buffer (e.g., PBS, cell culture medium) to achieve the final working concentration.
- Mixing: Gently vortex or pipette mix the solution thoroughly after each dilution step.
- Immediate Use: Use the freshly prepared aqueous dilutions immediately to avoid precipitation and degradation.

Visualizations



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Caption: CPTH6 inhibits HATs, leading to reduced acetylation and downstream cellular effects.



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Caption: A workflow for resolving common solubility issues with **CPTH6 hydrobromide**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. CPTH6, a thiazole derivative, induces histone hypoacetylation and apoptosis in human leukemia cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. CPTH6 hydrobromide |CAS: 2321332-57-2 Probechem Biochemicals [probechem.com]
- 4. Histone acetyltransferase inhibitor CPTH6 preferentially targets lung cancer stem-like cells - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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